

Essential Guide to the Proper Disposal of 5-Iodo-2-thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 5-Iodo-2-thiophenecarboxaldehyde

Cat. No.: B1304914

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For Researchers, Scientists, and Drug Development Professionals: A Procedural Overview for Safe and Compliant Disposal

Navigating the complexities of chemical waste management is paramount to ensuring laboratory safety and environmental compliance. This guide provides essential, immediate safety and logistical information for the proper disposal of **5-Iodo-2-thiophenecarboxaldehyde** (CAS No. 5370-19-4). Due to the absence of a specific, publicly available Safety Data Sheet (SDS) for this compound, the following procedures are based on its chemical properties as a halogenated organic aldehyde and general principles of hazardous waste management.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **5-Iodo-2-thiophenecarboxaldehyde** is presented below. This information is critical for assessing potential hazards and determining appropriate handling procedures.

Property	Value
CAS Number	5370-19-4[1][2]
Molecular Formula	C ₅ H ₃ IOS[1][2]
Molecular Weight	238.05 g/mol [1][2]
Density	2.113 g/cm ³ [1]
Boiling Point	283.6°C at 760 mmHg[1]
Flash Point	125.3°C[1]

Experimental Protocol for Disposal

The following step-by-step protocol outlines the recommended procedure for the safe disposal of **5-Iodo-2-thiophenecarboxaldehyde**. This protocol is a general guideline and should be adapted to comply with your institution's specific hazardous waste management policies and local regulations.

1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles or a face shield
 - A laboratory coat
- All handling of the compound and its waste should be conducted within a certified chemical fume hood to prevent inhalation of vapors.

2. Waste Segregation and Collection:

- As a halogenated organic compound, **5-Iodo-2-thiophenecarboxaldehyde** waste must be segregated from non-halogenated waste streams.[3][4][5][6]

- Collect all waste containing this compound, including residual amounts in containers, contaminated materials (e.g., pipette tips, weighing paper), and solutions, in a designated hazardous waste container.
- The container should be made of a compatible material (e.g., glass or high-density polyethylene) and have a secure, tightly fitting lid.

3. Labeling of Hazardous Waste:

- The waste container must be clearly labeled with the words "Hazardous Waste."
- The full chemical name, "**5-Iodo-2-thiophenecarboxaldehyde**," and the CAS number, "5370-19-4," must be included on the label.
- Indicate the primary hazards associated with the compound. While specific GHS classifications are not readily available, based on similar compounds, it is prudent to include "Irritant" and "Harmful."

4. Storage of Waste:

- Store the sealed and labeled hazardous waste container in a designated, well-ventilated, and cool secondary containment area.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents, bases, and reducing agents.

5. Final Disposal:

- The disposal of **5-Iodo-2-thiophenecarboxaldehyde** must be conducted through a licensed and approved hazardous waste disposal company.[\[7\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Do not attempt to dispose of this chemical down the drain or in regular trash.[\[3\]](#)

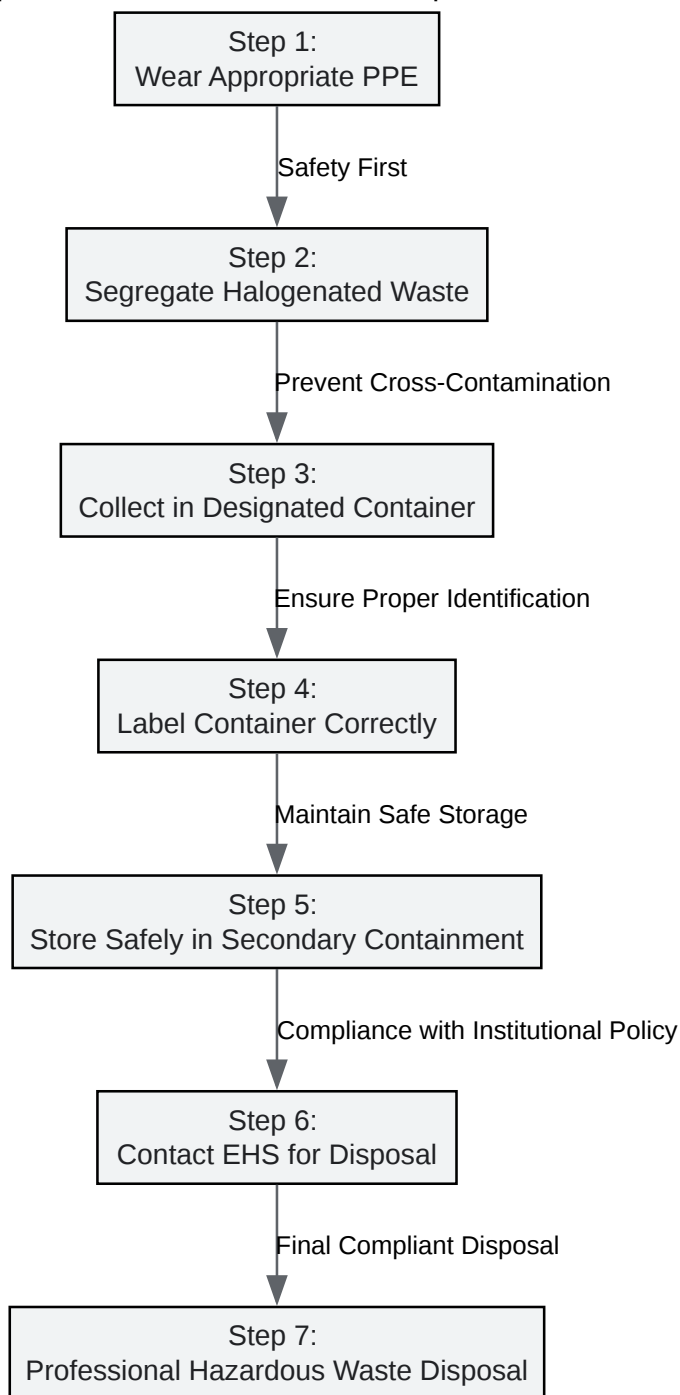
Note on Aldehyde Reactivity: Aldehydes as a class can be reactive. While a specific neutralization protocol for **5-Iodo-2-thiophenecarboxaldehyde** is not available, it is crucial to

avoid mixing it with incompatible chemicals. If there is a need to treat the waste before disposal, consult with a qualified chemist or your EHS department.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **5-Iodo-2-thiophenecarboxaldehyde**.

Disposal Workflow for 5-Iodo-2-thiophenecarboxaldehyde



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Caption: Logical workflow for the safe disposal of **5-Iodo-2-thiophenecarboxaldehyde**.

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